

Preparation of Phenazine Methosulfate (PMS) Stock Solutions: A Detailed Protocol for Researchers

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Compound of Interest		
Compound Name:	Phenazine Methosulfate	
Cat. No.:	B1209228	Get Quote

Abstract

Phenazine methosulfate (PMS) is a versatile electron carrier widely utilized in biochemical and cell-based assays. It plays a crucial role as an intermediate electron acceptor, facilitating the reduction of various tetrazolium salts like MTS, XTT, and MTT, which are indicators of metabolic activity and cell viability. Proper preparation and storage of PMS stock solutions are critical for obtaining reliable and reproducible experimental results. This document provides a comprehensive protocol for the preparation, storage, and application of PMS stock solutions, tailored for researchers, scientists, and drug development professionals.

Introduction

Phenazine methosulfate is a yellow, light-sensitive compound that acts as an electron carrier in many enzymatic reactions. In cell viability assays, PMS is used in combination with a tetrazolium salt. Metabolically active cells reduce PMS, which then reduces the tetrazolium salt to a colored formazan product. The amount of formazan produced is proportional to the number of viable cells and can be quantified spectrophotometrically. This protocol outlines the necessary steps for preparing stable and effective PMS stock solutions and provides a general workflow for its application in a cell viability assay.

Safety Precautions



Phenazine methosulfate is considered a hazardous substance.[1][2] It can cause skin, eye, and respiratory irritation.[2][3] Therefore, it is imperative to handle PMS with appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.[4] All handling of the solid compound and concentrated solutions should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.[1][2]

Materials and Equipment

- Phenazine methosulfate (PMS) powder
- Sterile, deionized, or Milli-Q water
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile phosphate-buffered saline (PBS), pH 7.2-7.4
- Sterile, light-protecting microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated analytical balance
- · Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety goggles

Experimental Protocols Preparation of Aqueous PMS Stock Solution (e.g., 10 mM)

Aqueous solutions of PMS are suitable for many applications but have limited stability. It is recommended to prepare fresh aqueous solutions or store them frozen for a limited time.[5]

 Weighing: In a chemical fume hood, carefully weigh out 3.06 mg of PMS powder using an analytical balance.



- Dissolution: Transfer the PMS powder to a sterile, light-protecting tube (e.g., an amber microcentrifuge tube).
- Solubilization: Add 1 mL of sterile, deionized water or PBS (pH 7.2) to the tube.
- Mixing: Vortex the solution until the PMS is completely dissolved. The solution should be a clear, yellow color.
- Storage: Use the solution immediately or aliquot into single-use volumes and store at -20°C, protected from light, for up to one month.[2] Avoid repeated freeze-thaw cycles. Aqueous solutions are not recommended for storage for more than one day at room temperature.[6]

Preparation of DMSO PMS Stock Solution (e.g., 10 mM)

DMSO is a suitable solvent for preparing more concentrated and stable stock solutions of PMS.

- Weighing: In a chemical fume hood, carefully weigh out 3.06 mg of PMS powder.
- Dissolution: Transfer the PMS powder to a sterile, amber vial or a tube wrapped in aluminum foil.
- Solubilization: Add 1 mL of anhydrous DMSO.
- Mixing: Vortex thoroughly until all the PMS is dissolved.
- Storage: Store the DMSO stock solution at -20°C, where it can be stable for up to one month, or at -80°C for up to a year.[7] Ensure the container is tightly sealed to prevent moisture absorption by the DMSO.

Data Presentation

The following table summarizes the key quantitative data for the preparation of PMS stock solutions.



Parameter	Value	Solvent	Reference
Molecular Weight	306.3 g/mol	N/A	[5]
Solubility	~10 mg/mL	DMSO	[6]
~10 mg/mL	Dimethylformamide	[6]	
~10 mg/mL	PBS, pH 7.2	[6]	
Soluble	Water	[8]	
Recommended Stock Concentration	10 mM (3.06 mg/mL)	Water, PBS, or DMSO	[6]
Storage (Aqueous)	Use fresh or -20°C for up to 1 month	Water/PBS	[2]
Storage (DMSO)	-20°C for up to 1 month, -80°C for up to 1 year	DMSO	[7]
Light Sensitivity	High (protect from light)	All	[5]

Application Example: XTT Cell Viability Assay

This section provides a general protocol for using a PMS stock solution in a typical XTT cell viability assay.

Preparation of XTT/PMS Working Solution

It is critical to prepare the XTT/PMS working solution immediately before use.

- Thaw the prepared PMS stock solution (e.g., 10 mM in PBS) and the XTT solution.
- For a typical 96-well plate, you will need approximately 5 mL of the working solution.
- In a sterile tube, combine 5 mL of the XTT solution (typically 1 mg/mL in a cell culture medium) with 10 μL of the 10 mM PMS stock solution.[6]



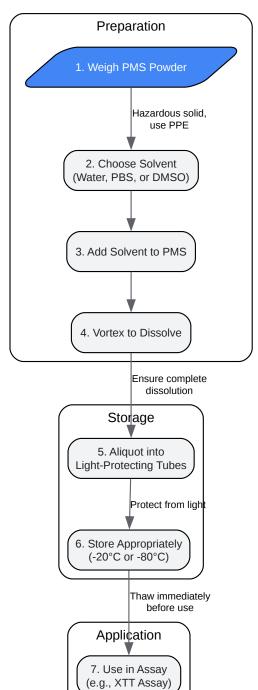
• Mix gently by inverting the tube. This working solution is now ready to be added to the cells.

XTT Assay Protocol

- Plate cells in a 96-well plate at the desired density (e.g., 1 x 10^4 cells/well) in 100 μL of culture medium.
- Incubate the cells with the test compounds for the desired period (e.g., 24-48 hours).
- Add 25-50 μL of the freshly prepared XTT/PMS working solution to each well.[6]
- Incubate the plate for 2-4 hours at 37°C in a CO₂ incubator.
- Measure the absorbance of the wells at 450 nm using a microplate reader.

Diagrams





Workflow for Phenazine Methosulfate (PMS) Stock Solution Preparation

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Caption: Workflow for the preparation and storage of PMS stock solutions.



Viable Cell PMS (oxidized) NAD(P)H (Yellow) e- acceptor Mitochondrial Dehydrogenases e- donor NAD(P)+ PMS (reduced) e- transfer XTT (oxidized) (Colorless) Formazan (reduced) (Orange, Soluble)

Mechanism of PMS in XTT Cell Viability Assay

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Caption: Role of PMS as an electron carrier in the XTT assay.

Measure Absorbance at 450 nm



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